

safe workup of 2-Thienyllithium reactions

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Compound Focus: 2-Thienyllithium

CAS No.: 2786-07-4

Cat. No.: S567659

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2-Thienyllithium: Properties & Hazards

2-Thienyllithium is an organolithium reagent that is highly reactive and requires careful handling. The table below summarizes its key identifiers and hazards. [1] [2] [3]

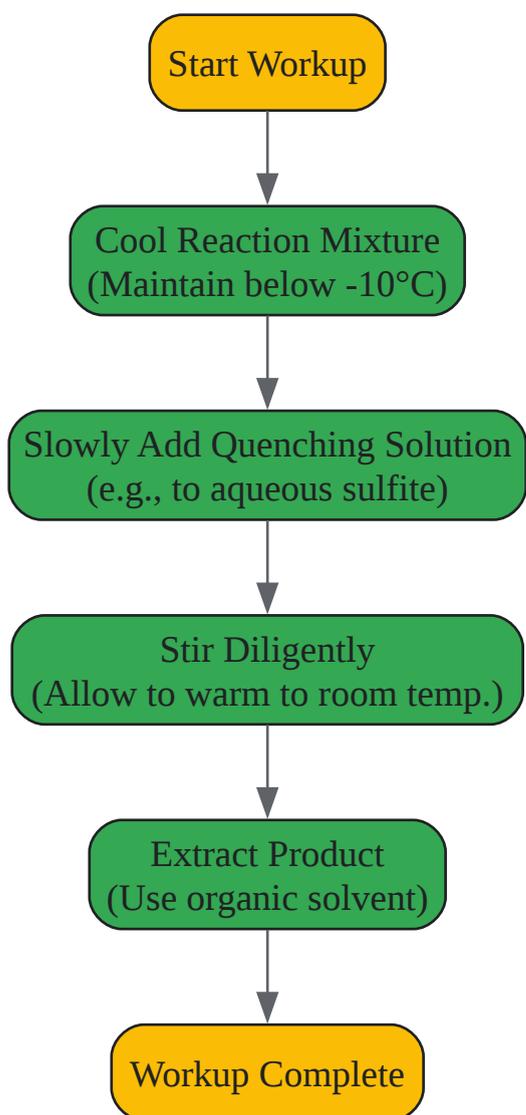
Property	Specification
CAS Number	2786-07-4 [1] [3] [4]
Molecular Formula	C ₄ H ₃ LiS [1] [3]
Common Form	1.0 M solution in THF/hexanes [1] [2]
Density	~0.829 g/mL at 25 °C [1] [2] [3]
Flash Point	~-30 °C (closed cup) [1] [2] [3]

Hazard	Statement(s)
Flammability	H225: Highly flammable liquid and vapour. [1] [3]
Water Reactivity	Reacts violently with water; UN 3399 (4.3/PG 2). [1] [3]

Hazard	Statement(s)
Corrosivity	H314: Causes severe skin burns and eye damage. [1] [3]
Health Hazards	H302+H332: Harmful if swallowed or inhaled. May cause damage to organs (H371) and respiratory irritation (H335). [1] [3]
Environmental Hazard	H411: Toxic to aquatic life with long-lasting effects. [1] [3]

Safe Handling & Quenching Protocol

The following workflow outlines the critical steps for the safe handling and quenching of **2-Thienyllithium**, based on general organolithium safety principles and a referenced synthetic procedure. [5]



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Prerequisites: Personal Protective Equipment (PPE) and Environment

- **PPE:** Always wear appropriate PPE, including **eyes shields, face shields, gloves**, and a lab coat. Use a **type ABEK respirator filter** if there is a risk of inhalation. [2] [3]
- **Environment:** Work in a **well-ventilated fume hood**. Keep the reagent away from heat, sparks, and open flames. Ensure a **dry, inert atmosphere** (e.g., under nitrogen or argon) during transfers and reactions. [5]

Step-by-Step Quenching Procedure

This general guide is adapted from a published synthesis for 2-thiophenethiol which involves quenching **2-thienyllithium** with an aqueous solution. [5]

- **Cooling:** Upon completion of the reaction, ensure the reaction vessel is **cooled to a low temperature** (e.g., -70°C). [5]
- **Quenching:** Carefully pour the cold reaction mixture into a rapidly stirred vessel containing an excess of **ice-cold water** or a **dilute aqueous solution** (e.g., sulfuric acid). [5]
 - *Note:* The quenching of the reagent into water is designed to destroy any unreacted **2-thienyllithium** and dissolve the resulting lithium thiolate. [5]
- **Warming and Workup:** Allow the mixture to warm up. Then, acidify the aqueous phase (if necessary) and **promptly extract the product** with a suitable organic solvent (e.g., diethyl ether). Delays in extraction can lead to reduced yields. [5]

Frequently Asked Questions & Troubleshooting

Question	Answer & Guidance
What is the solution structure?	In ethereal solvents like THF, 2-thienyllithium can form aggregates (e.g., dimers or tetramers), and its structure can be influenced by chelating additives. [6] [7]
Why is my yield low after workup?	Low yields can result from incomplete reaction , quenching at too high a temperature , or delays in product extraction after aqueous workup, leading to product decomposition. [5]
How should I store this reagent?	Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials like water. The container should be clearly labeled. [3]

A Key Consideration for Your Research

The available search results lack highly specific details on troubleshooting every possible workup issue. For complex problems, **consulting the full-text original research articles** cited in the search results, particularly [6] and [5], will provide deeper, experimentally-verified insights.

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References

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